

Applications of N-Methyl-Serine Containing Peptides in Research

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Compound of Interest

Compound Name: *N-Me-Ser(Tbu)-OH*

CAS No.: 197632-83-0

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

The incorporation of N-methyl-serine into peptides is a powerful strategy in medicinal chemistry and drug development. This modification, where a methyl group is added to the amide nitrogen of the serine residue, offers a range of advantages aimed at improving the therapeutic potential of peptide-based drugs. These benefits primarily stem from the altered physicochemical properties of the peptide backbone, leading to enhanced metabolic stability, improved cell permeability, and the ability to fine-tune conformational flexibility for optimal target engagement. [1][2][3] This document provides detailed application notes and protocols for the synthesis and evaluation of N-methyl-serine containing peptides in a research setting.

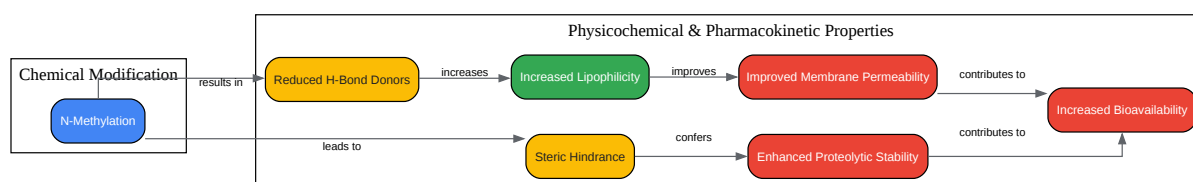
Enhanced Pharmacokinetic Properties

A primary application of N-methyl-serine containing peptides is the improvement of their pharmacokinetic profiles. Native peptides are often susceptible to rapid degradation by proteases, limiting their in-vivo half-life and therapeutic efficacy.[4][5] N-methylation provides

steric hindrance that protects the adjacent peptide bonds from enzymatic cleavage, thereby increasing the peptide's stability in biological fluids.[4]

Furthermore, the reduction in the number of hydrogen bond donors through N-methylation can increase the lipophilicity of the peptide. This enhanced lipophilicity can lead to improved membrane permeability and potentially oral bioavailability, a significant hurdle for many peptide therapeutics.[2][6]

Logical Relationship of N-Methylation to Improved Peptide Properties



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Caption: Logical relationship of N-methylation to improved peptide properties.

Conformational Control and Receptor Selectivity

The introduction of an N-methyl group restricts the conformational freedom of the peptide backbone.[7] This can be advantageous in "locking" the peptide into a bioactive conformation that is optimal for binding to its biological target.[7] By reducing the entropic penalty of binding, N-methylation can lead to increased receptor affinity and selectivity. This conformational constraint is a valuable tool for structure-activity relationship (SAR) studies, allowing researchers to probe the optimal spatial arrangement of pharmacophoric groups.

Antimicrobial Peptides

N-methylated amino acids, including N-methyl-serine, have been incorporated into antimicrobial peptides (AMPs) to enhance their therapeutic properties. While N-methylation can sometimes negatively affect antimicrobial activity, strategic placement can improve stability against bacterial proteases and modulate hemolytic activity, thereby increasing the therapeutic index.[\[8\]](#)[\[9\]](#)

Quantitative Data: Antimicrobial Activity of N-Methylated Peptides

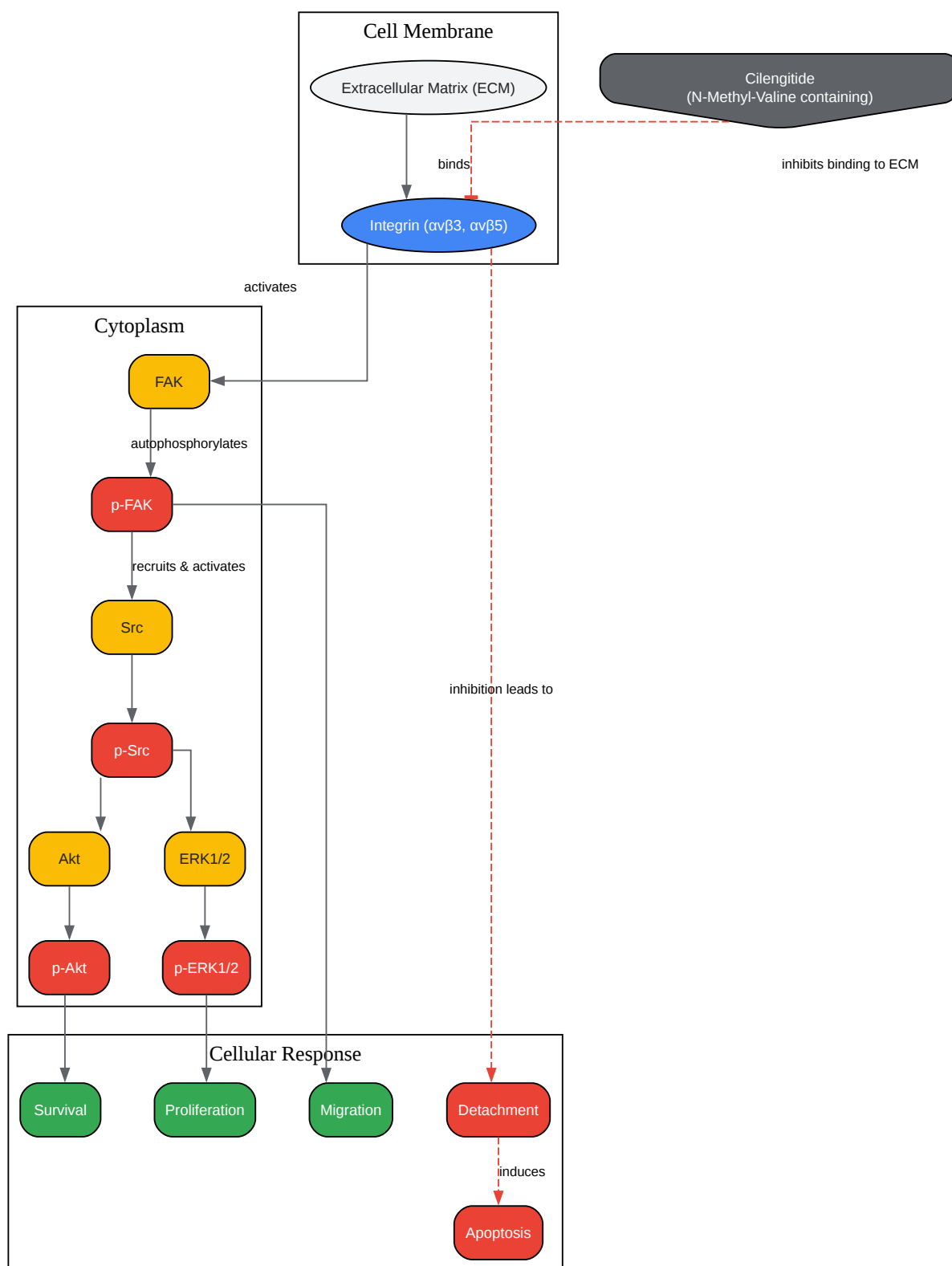
Peptide/Lipopeptide	Modification	Target Organism	MIC (μM)	IC50 (μM)	HC50 (μM)	Reference
C10:0-A2	Unmodified	C. albicans	90.6	>400	134.6	[8]
C10:0-A2(6-NMeLys)	N-Methyl Lysine	C. albicans	44.9	>400	298.5	[8]
TA4	Unmodified	S. aureus	5.1	-	165.8	[8]
P4	Unmodified	B. subtilis	-	0.07 ± 0.01	-	[10]
P4	Unmodified	E. coli	-	1.9 ± 0.4	-	[10]

MIC: Minimum Inhibitory Concentration; IC50: Half-maximal Inhibitory Concentration; HC50: Half-maximal Hemolytic Concentration.

Application in Targeting Integrins: The Case of Cilengitide

While not containing N-methyl-serine, the cyclic RGD peptide Cilengitide contains an N-methyl-valine and serves as an excellent case study for the application of N-methylated peptides in research and clinical development. Cilengitide is a potent and selective inhibitor of $\alpha\text{v}\beta 3$ and $\alpha\text{v}\beta 5$ integrins, which are involved in angiogenesis and tumor growth.[\[11\]](#)[\[12\]](#) The N-methylation in Cilengitide helps to constrain the peptide backbone into a conformation that enhances its binding affinity to these integrins.[\[11\]](#)

Signaling Pathway of Cilengitide-Mediated Integrin Inhibition



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Caption: Signaling pathway of Cilengitide-mediated integrin inhibition.

Experimental Protocols

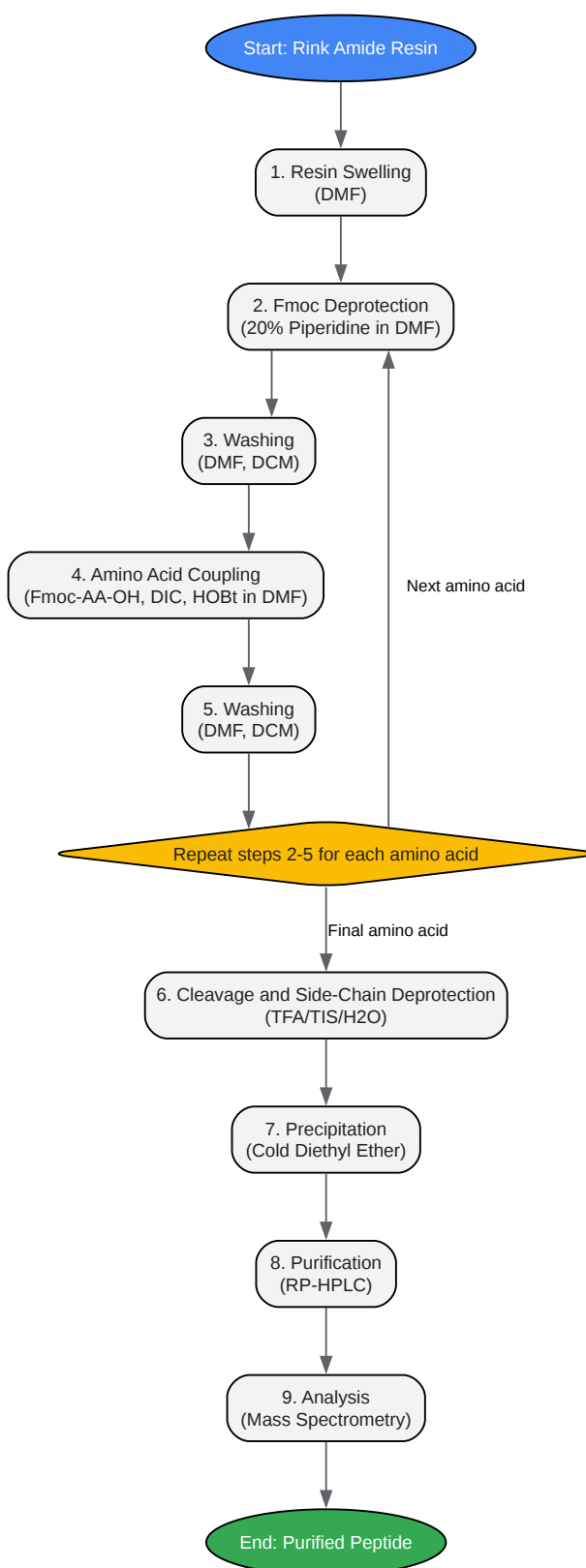
Protocol 1: Solid-Phase Peptide Synthesis (SPPS) of an N-Methyl-Serine Containing Peptide

This protocol describes the manual solid-phase synthesis of a peptide containing an N-methyl-serine residue using Fmoc/tBu chemistry.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Materials:

- Rink Amide resin
- Fmoc-protected amino acids (including Fmoc-N-Me-Ser(tBu)-OH)
- N,N'-Diisopropylcarbodiimide (DIC)
- 1-Hydroxybenzotriazole (HOBt)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Piperidine
- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIS)
- Water
- Diethyl ether
- Solid-phase synthesis vessel
- Shaker

Experimental Workflow for SPPS



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Caption: Experimental workflow for Solid-Phase Peptide Synthesis (SPPS).

Procedure:

- Resin Swelling: Swell the Rink Amide resin in DMF for at least 1 hour in the synthesis vessel.
- Fmoc Deprotection: Remove the Fmoc protecting group from the resin by treating it with 20% piperidine in DMF for 20 minutes.
- Washing: Wash the resin thoroughly with DMF (3x) and DCM (3x) to remove excess reagents.
- Amino Acid Coupling:
 - For standard amino acids: Dissolve 3 equivalents of the Fmoc-amino acid, 3 equivalents of HOBt, and 3 equivalents of DIC in DMF. Add this solution to the resin and shake for 2 hours.
 - For Fmoc-**N-Me-Ser(tBu)-OH**: The coupling onto a secondary amine can be slower. Extend the coupling time to 4-6 hours or use a more potent coupling reagent like HATU if necessary.
- Washing: Wash the resin with DMF (3x) and DCM (3x).
- Repeat: Repeat steps 2-5 for each subsequent amino acid in the peptide sequence.
- Final Deprotection: After the final amino acid coupling, perform a final Fmoc deprotection (step 2).
- Cleavage and Deprotection: Cleave the peptide from the resin and remove the side-chain protecting groups by treating the resin with a cleavage cocktail of TFA/TIS/H₂O (95:2.5:2.5) for 2-3 hours.
- Precipitation: Precipitate the cleaved peptide by adding the TFA mixture to cold diethyl ether.
- Purification: Purify the crude peptide by reverse-phase high-performance liquid chromatography (RP-HPLC).
- Analysis: Confirm the identity and purity of the peptide by mass spectrometry.

Protocol 2: In Vitro Proteolytic Stability Assay

This protocol assesses the stability of an N-methyl-serine containing peptide against enzymatic degradation compared to its non-methylated counterpart.[\[4\]](#)[\[16\]](#)

Materials:

- N-methylated peptide and non-methylated control peptide
- Protease solution (e.g., trypsin, chymotrypsin, or human serum)
- Phosphate-buffered saline (PBS), pH 7.4
- Acetonitrile (ACN)
- Trifluoroacetic acid (TFA)
- RP-HPLC system
- Incubator

Procedure:

- **Sample Preparation:** Prepare stock solutions of the N-methylated and non-methylated peptides in PBS.
- **Reaction Initiation:** In separate tubes, add the peptide solution to the pre-warmed protease solution (or human serum) to a final peptide concentration of 100 µg/mL.
- **Incubation:** Incubate the reaction mixtures at 37°C.
- **Time-Point Sampling:** At various time points (e.g., 0, 15, 30, 60, 120, 240 minutes), withdraw an aliquot from each reaction mixture.
- **Quenching:** Immediately quench the enzymatic reaction by adding the aliquot to a tube containing ACN with 0.1% TFA to precipitate the proteins.
- **Sample Processing:** Centrifuge the quenched samples to pellet the precipitated proteins.

- **RP-HPLC Analysis:** Analyze the supernatant by RP-HPLC to quantify the amount of intact peptide remaining.
- **Data Analysis:** Plot the percentage of intact peptide remaining versus time to determine the degradation rate and calculate the half-life ($t_{1/2}$) of each peptide.

Protocol 3: Receptor Binding Affinity Assay

This protocol describes a competitive radioligand binding assay to determine the binding affinity (IC_{50}) of an N-methyl-serine containing peptide to its target receptor.^[1]

Materials:

- Cell membranes expressing the target receptor
- Radiolabeled ligand with known affinity for the receptor
- N-methylated peptide and non-methylated control peptide
- Assay buffer
- Multi-well filtration plate with glass fiber filters
- Scintillation counter

Procedure:

- **Assay Setup:** In a multi-well plate, add a constant concentration of the radiolabeled ligand, the receptor-containing cell membranes, and increasing concentrations of the unlabeled N-methylated or non-methylated peptide.
- **Incubation:** Incubate the plate at room temperature for a sufficient time to reach binding equilibrium (e.g., 60-120 minutes).
- **Separation:** Rapidly filter the contents of each well through the glass fiber filter plate to separate the bound from the free radioligand.
- **Washing:** Wash the filters with cold assay buffer to remove any non-specifically bound radioligand.

- **Quantification:** Measure the amount of radioactivity retained on the filters using a scintillation counter.
- **Data Analysis:** Plot the percentage of specific binding of the radioligand against the logarithm of the competitor peptide concentration. Fit the data to a sigmoidal dose-response curve to determine the IC50 value for each peptide.

By following these protocols, researchers can effectively synthesize and evaluate the properties of N-methyl-serine containing peptides, paving the way for the development of novel and improved peptide-based therapeutics.

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. On-resin N-methylation of cyclic peptides for discovery of orally bioavailable scaffolds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Backbone N-methylation of peptides: Advances in synthesis and applications in pharmaceutical drug development - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
- [5. Strategic Approaches to Optimizing Peptide ADME Properties - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. D- and N-Methyl Amino Acids for Modulating the Therapeutic Properties of Antimicrobial Peptides and Lipopeptides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. D- and N-Methyl Amino Acids for Modulating the Therapeutic Properties of Antimicrobial Peptides and Lipopeptides | MDPI \[mdpi.com\]](#)
- [10. New Antimicrobial Peptide with Two CRAC Motifs: Activity against Escherichia coli and Bacillus subtilis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Cilengitide: The First Anti-Angiogenic Small Molecule Drug Candidate. Design, Synthesis and Clinical Evaluation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. Cilengitide induces cellular detachment and apoptosis in endothelial and glioma cells mediated by inhibition of FAK/src/AKT pathway - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [13. wernerlab.weebly.com](http://13.wernerlab.weebly.com) [wernerlab.weebly.com]
- [14. Methods and protocols of modern solid phase Peptide synthesis - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [15. N-methylation of bioactive peptides as a conformational constraint tool to improve enzymatic stability - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [16. benchchem.com](http://16.benchchem.com) [benchchem.com]
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